

# pH shifts in MES buffer upon dilution

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## Compound of Interest

Compound Name: MES sodium salt

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## MES Buffer Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions regarding pH shifts observed in MES (2-(N-morpholino)ethanesulfonic acid) buffer upon dilution. It is intended for researchers, scientists, and drug development professionals who utilize MES buffer in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is MES buffer and what is its effective pH range?

A1: MES is a zwitterionic buffer that is one of the "Good's" buffers, which are known for their compatibility with biological systems.<sup>[1][2]</sup> Its chemical formula is  $C_6H_{13}NO_4S$ .<sup>[1]</sup> The effective buffering range for MES is between pH 5.5 and 6.7, with its pKa being approximately 6.15 at 25°C.<sup>[1][3]</sup>

Q2: Why is it common practice to prepare concentrated stock solutions of buffers and dilute them to a working concentration?

A2: Preparing concentrated stock solutions is a common laboratory practice that saves time and reduces the potential for errors that can occur when weighing small amounts of reagents. It also ensures consistency across multiple experiments.

Q3: I diluted my concentrated MES buffer stock solution and the pH changed. Is this expected?

A3: Yes, a change in pH upon dilution of a concentrated MES buffer stock is expected. While the Henderson-Hasselbalch equation predicts that the pH of a buffer should not change upon dilution because the ratio of the conjugate acid to the conjugate base remains the same, this model does not account for the non-ideal behavior of solutions. In practice, factors such as changes in activity coefficients and the autoionization of water can lead to a noticeable shift in pH upon dilution.

Q4: How significant is the pH shift when diluting MES buffer?

A4: The magnitude of the pH shift depends on several factors, including the initial concentration of the buffer, the dilution factor, and the presence of other ions in the solution. The shift can be several tenths of a pH unit. For precise experimental work, it is crucial to measure and, if necessary, adjust the pH of the final working solution.

Q5: How does temperature affect the pH of MES buffer?

A5: The pKa of MES, and therefore the pH of the buffer, is temperature-dependent. The change in pKa with temperature ( $\Delta pK_a/\Delta T$ ) for MES is approximately -0.011 pH units per degree Celsius. This means that as the temperature increases, the pH of the buffer will decrease. For experiments conducted at temperatures other than the temperature at which the buffer was prepared, it is important to consider this temperature effect.

## Troubleshooting Guide

Problem: The pH of my diluted MES buffer is different from the pH of my concentrated stock solution.

- Cause: This is a normal phenomenon due to the effect of dilution on the activity coefficients of the buffer components and the contribution of water's own dissociation to the overall hydrogen ion concentration. Concentrated solutions behave less ideally than dilute solutions.
- Solution:
  - Always measure the pH of the final working solution. Do not assume that the pH of the diluted buffer will be the same as the stock solution.

- Prepare the buffer at the final desired concentration whenever possible. This eliminates the issue of pH shifts due to dilution.
- If you must dilute from a stock, be prepared to adjust the pH of the final solution. Use a calibrated pH meter to accurately measure the pH and add small amounts of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) to bring the pH to the desired value.

Problem: My experimental results are not reproducible, and I suspect it's due to the buffer.

- Cause: Inconsistent buffer preparation, particularly the failure to account for pH shifts upon dilution, can lead to variability in experimental conditions and, consequently, non-reproducible results.
- Solution:
  - Standardize your buffer preparation protocol. Ensure that you and your colleagues are following the same procedure for preparing the MES buffer for each experiment.
  - Document the final pH of your working buffer for every experiment. This will help you to track any variations and correlate them with your experimental outcomes.
  - Calibrate your pH meter regularly to ensure accurate pH measurements.

## Data Presentation

The following table summarizes the calculated pH of various MES buffer solutions at different molalities at 25°C. This data illustrates the effect of concentration on the pH of the buffer.

Molality of MES (mol/kg)	Molality of NaMES (mol/kg)	Molality of NaCl (mol/kg)	Calculated pH at 25°C
0.01	0.01	0.00	6.149
0.02	0.02	0.00	6.158
0.05	0.05	0.00	6.166
0.01	0.03	0.13	6.541
0.02	0.02	0.12	6.198
0.025	0.025	0.11	6.202
0.03	0.01	0.13	5.723
0.04	0.04	0.08	6.198

Data sourced from Roy, L. N., et al. (2011). Calculation of the pH of Buffer Solution of 2-[N - Morpholino]ethanesulfonic Acid (MES) from 5°C to 55°C. Open Journal of Physical Chemistry, 1(3), 29-37.

## Experimental Protocols

### Protocol for Preparing MES Buffer and Observing pH Shift Upon Dilution

This protocol describes how to prepare a 0.5 M MES stock solution at pH 6.1 and then observe the pH change upon a 1:10 dilution.

#### Materials:

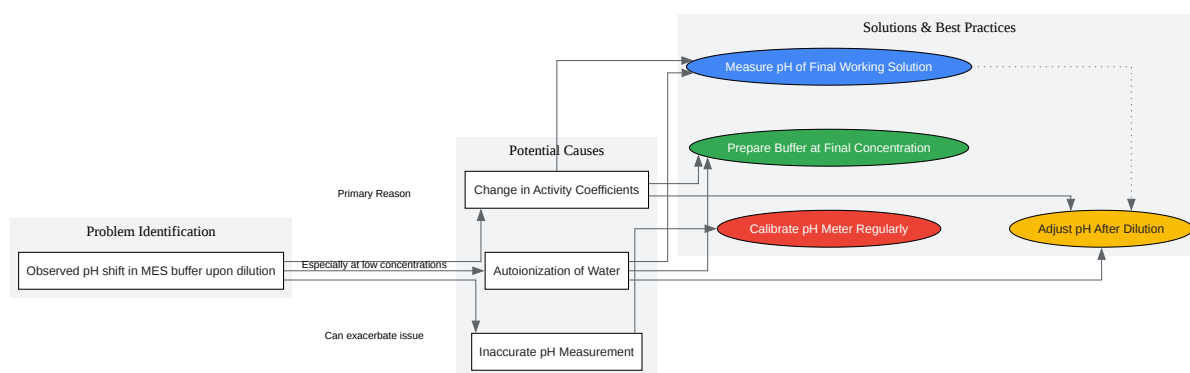
- MES free acid (MW: 195.24 g/mol )
- 10 M Sodium hydroxide (NaOH) solution
- Deionized water
- Calibrated pH meter and electrode
- Volumetric flasks (100 mL and 1000 mL)

- Graduated cylinders
- Magnetic stirrer and stir bar

#### Procedure:

- Prepare a 0.5 M MES Stock Solution (100 mL): a. Weigh out 9.76 g of MES free acid and add it to a 100 mL beaker containing 80 mL of deionized water. b. Place the beaker on a magnetic stirrer and add a stir bar. Stir until the MES is completely dissolved. c. Slowly add 10 M NaOH dropwise while monitoring the pH with a calibrated pH meter. Continue adding NaOH until the pH reaches 6.1. d. Transfer the solution to a 100 mL volumetric flask. e. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask. f. Bring the final volume to 100 mL with deionized water. Mix thoroughly. g. Record the final pH of the 0.5 M MES stock solution.
- Dilute the Stock Solution to 0.05 M: a. Pipette 10 mL of the 0.5 M MES stock solution into a 100 mL volumetric flask. b. Add deionized water to bring the final volume to 100 mL. c. Mix the solution thoroughly.
- Measure the pH of the Diluted Solution: a. Transfer a portion of the 0.05 M MES buffer to a clean beaker. b. Measure the pH of the diluted solution using a calibrated pH meter. c. Record the pH and compare it to the pH of the 0.5 M stock solution.

## Visualizations



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## References

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